

Essential Guide to the Proper Disposal of Sirtuin Modulator 2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sirtuin modulator 2

Cat. No.: B5687296

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is a critical aspect of experimental work. This guide provides detailed procedural information for the proper disposal of **Sirtuin modulator 2** (CAS No. 667910-69-2), fostering a culture of safety and operational excellence.

Compound Information and Safety Assessment

Based on available safety data, **Sirtuin modulator 2** is classified as a non-hazardous substance. However, it is imperative to handle all laboratory chemicals with care and adhere to standard safety protocols.

| Identifier | Information | Source |
|-----------------------|--------------------------------------|----------------|
| Product Name | Sirtuin modulator 2 | MedChemExpress |
| Catalog Number | HY-147234 | MedChemExpress |
| CAS Number | 667910-69-2 | MedChemExpress |
| Molecular Formula | C19H15N3O2S | MedChemExpress |
| Hazard Classification | Not a hazardous substance or mixture | MedChemExpress |

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the proper disposal of **Sirtuin modulator 2**. This procedure is based on general best practices for non-hazardous chemical waste and should be adapted to comply with your institution's specific guidelines.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **Sirtuin modulator 2**.
- Conduct all handling and preparation for disposal in a well-ventilated area, preferably within a chemical fume hood.

2. Waste Collection:

- Collect waste **Sirtuin modulator 2**, including any unused material and contaminated consumables (e.g., pipette tips, weighing boats), in a designated and clearly labeled waste container.
- The container should be made of a material compatible with the chemical and its solvent.
- Ensure the waste container is securely sealed to prevent leaks or spills.

3. Labeling of Waste Container:

- Properly label the waste container with the full chemical name ("**Sirtuin modulator 2**"), CAS number (667910-69-2), and the approximate quantity of waste.
- Indicate that the waste is "non-hazardous chemical waste."

4. Storage of Waste:

- Store the sealed and labeled waste container in a designated secondary containment area away from incompatible materials.
- Follow your institution's guidelines for the temporary storage of chemical waste.

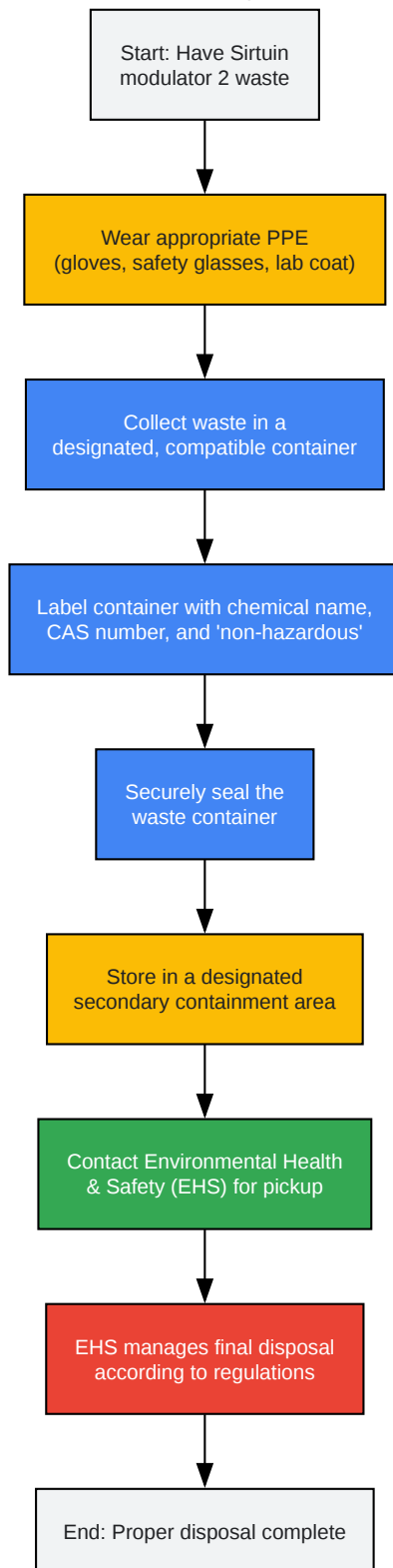
5. Institutional Waste Pickup and Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the chemical waste.
- Do not dispose of **Sirtuin modulator 2** down the drain or in regular trash unless explicitly permitted by your institution's EHS guidelines.

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Sirtuin modulator 2**.

Sirtuin Modulator 2 Disposal Workflow

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com